

# In-Depth Technical Guide to L-Histidine-15N3: Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **L-Histidine-15N3**, a stable isotope-labeled amino acid crucial for a range of research and development applications. The following sections detail its properties, safety protocols, and experimental applications, ensuring its effective and safe use in the laboratory.

### **Chemical and Physical Properties**

**L-Histidine-15N3** is a variant of the essential amino acid L-Histidine where the three nitrogen atoms have been replaced with the heavy isotope <sup>15</sup>N. This isotopic labeling makes it an invaluable tracer in metabolic research without altering its fundamental chemical properties.



Property	Data
Appearance	White to off-white solid/crystalline powder.
Molecular Formula	C <sub>6</sub> H <sub>9</sub> <sup>15</sup> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	Approximately 158.14 g/mol (will vary slightly based on isotopic purity)
Melting Point	~282 °C (decomposes)[1]
Solubility	Soluble in water; insoluble in ether.[2]
Storage Temperature	Recommended storage at 15–25 °C in a dry place.[3] Some suppliers recommend storage at -20°C for long-term stability.[2]
Stability	Stable under normal storage conditions.[4] Can degrade to trans-urocanic acid under certain stress conditions, a process that can be inhibited by the addition of alanine or cysteine.  [5]

## **Safety and Toxicology**

Stable isotopic labeling does not significantly alter the toxicological profile of a compound. Therefore, the safety data for L-Histidine can be largely applied to **L-Histidine-15N3**. L-Histidine is not classified as a hazardous substance.



Hazard Category	Data
Acute Oral Toxicity	LD50 > 15 g/kg (Rat).[4][6]
Skin Corrosion/Irritation	Not classified as a skin irritant. The additive is not irritating to the skin.[7]
Eye Damage/Irritation	Not classified as an eye irritant. The additive is not irritating to the eyes.[7]
Respiratory/Skin Sensitization	Not classified as a sensitizer. The additive is not a skin sensitiser.[7]
Germ Cell Mutagenicity	Not classified as a mutagen. Histidine itself can interact with the Ames mutagenicity test, but it is not considered a cause of error in faecal mutagenicity testing.[8][9]
Carcinogenicity	Not classified as a carcinogen. A long-term study in rats showed no statistically significant increase in the incidence of any tumor.[1][10]
Reproductive Toxicity	Not classified as a reproductive toxicant.  However, supplementation with carnosine and histidine has been shown to blunt lead-induced reproductive toxicity in rats.[11]
Specific Target Organ Toxicity	Not classified for specific target organ toxicity (single or repeated exposure).[12][13]

### **Handling and Personal Protection**

Standard laboratory hygiene and safety practices should be observed when handling **L- Histidine-15N3**.

- Engineering Controls: Handle in a well-ventilated place. Ensure adequate ventilation to control airborne concentrations.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.



- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- General Hygiene: Avoid inhalation of dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

#### **Accidental Release and Disposal**

- Accidental Release: Sweep up spilled solid material, avoiding dust generation. Place in a sealed container for disposal. Clean the spill area with water.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

#### **Experimental Protocols and Applications**

**L-Histidine-15N3** is a powerful tool for tracing the metabolic fate of histidine in various biological systems. Its primary applications are in metabolic flux analysis (MFA), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

## General Protocol for <sup>15</sup>N Metabolic Labeling in Cell Culture

This protocol outlines a general procedure for tracing the incorporation of **L-Histidine-15N3** into proteins and other metabolites in a cell culture system.

- Medium Preparation: Prepare a cell culture medium that is deficient in histidine. Supplement this medium with a known concentration of **L-Histidine-15N3**.
- Cell Culture: Culture the cells of interest in the <sup>15</sup>N-labeled medium for a specified period.
   The duration will depend on the turnover rate of the proteins or metabolites under investigation.
- Sample Collection: Harvest the cells at various time points. Separate the cell lysate from the culture medium if both are to be analyzed.
- Sample Preparation for Analysis:



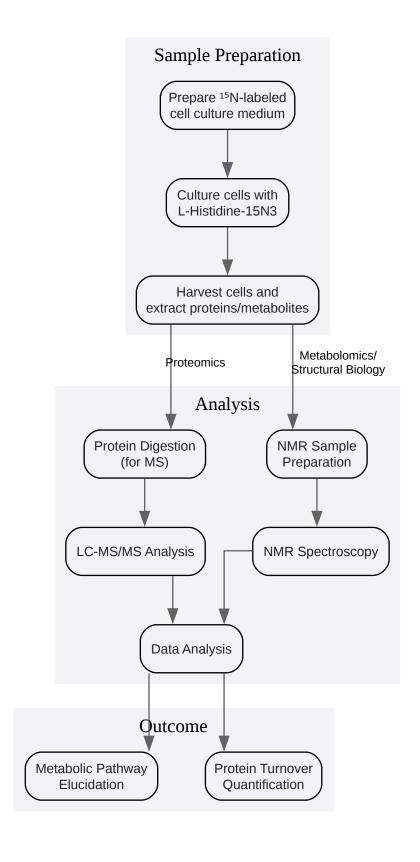
- For Mass Spectrometry (Proteomics): Extract proteins from the cell lysate. Perform protein digestion (e.g., with trypsin) to generate peptides.
- For NMR Spectroscopy: Extract the metabolites or purify the protein of interest. The sample should be dissolved in a suitable deuterated solvent.

#### Analysis:

- Mass Spectrometry: Analyze the peptide mixture using LC-MS/MS. The mass shift in the peptide fragments containing histidine will indicate the incorporation of <sup>15</sup>N.
- NMR Spectroscopy: Acquire <sup>1</sup>H-<sup>15</sup>N correlation spectra (e.g., HSQC) to observe the chemical shifts of the nitrogen atoms in the labeled histidine residues.

#### **Experimental Workflow for Metabolic Tracing**





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Caption: Workflow for **L-Histidine-15N3** metabolic tracing experiments.

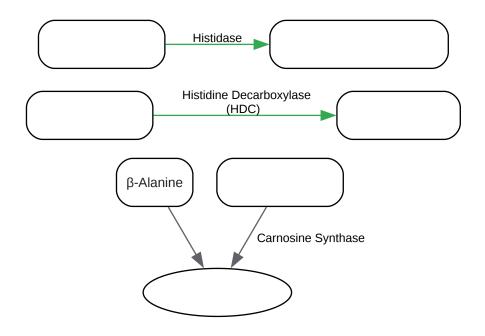


#### **Histidine Metabolic Pathways**

L-Histidine is a precursor to several biologically important molecules. Tracing with **L-Histidine-15N3** allows for the detailed study of these pathways.

#### **Histidine to Urocanic Acid Pathway**

In the skin and liver, histidine is converted to urocanic acid by the enzyme histidase.[1] Urocanic acid is a component of the skin's natural moisturizing factor and has a role in UV protection.[8][14]



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